

# solubility of lithium bromate in water and organic solvents

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## Compound Focus: Lithium bromate

CAS No.: 13550-28-2

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## Solubility of Lithium Bromide

Lithium bromide (LiBr) is highly soluble in water, and its solubility increases with temperature. The table below summarizes key quantitative data for its solubility in water and organic solvents.

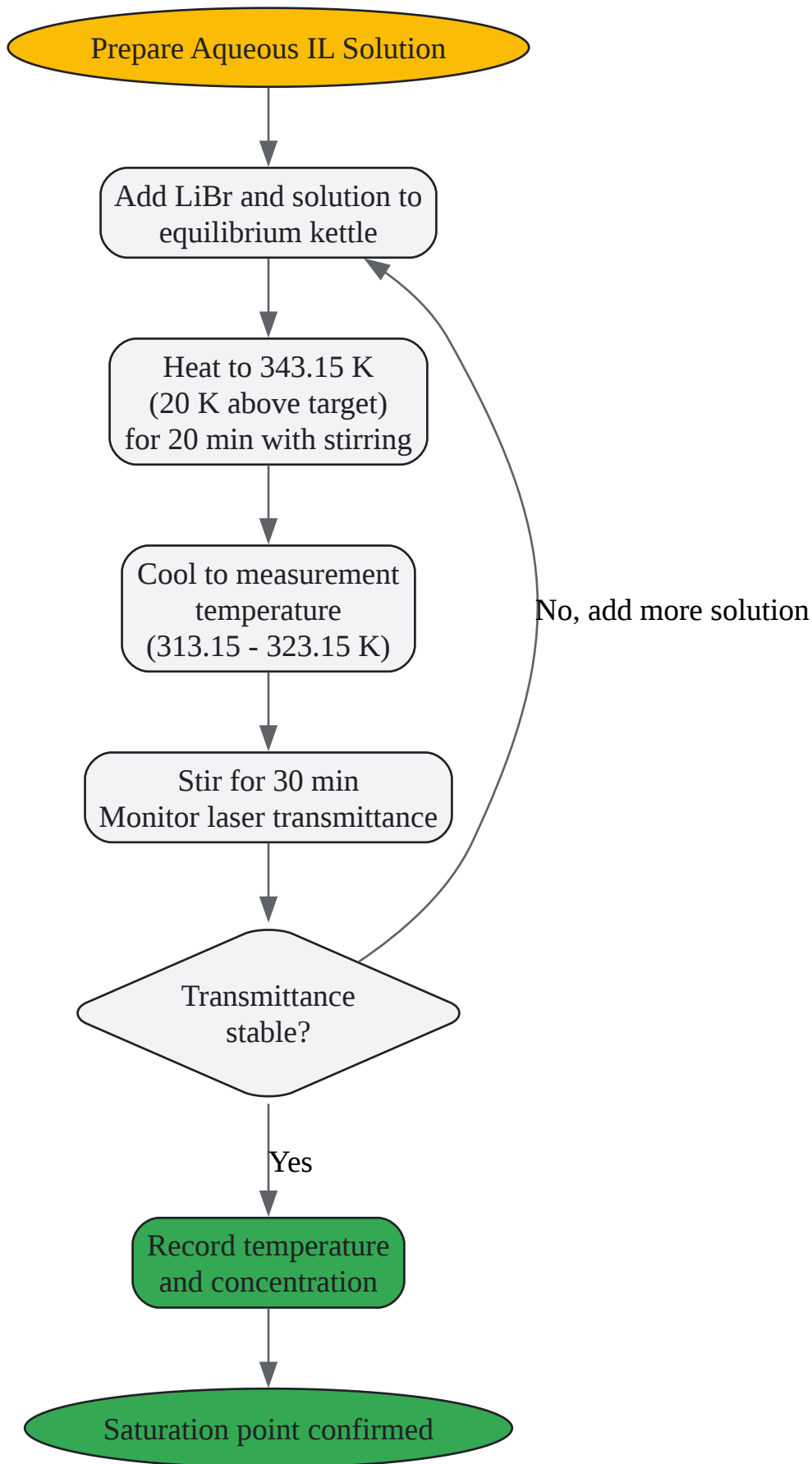
Solvent Type	Solvent Name	Solubility	Notes / Experimental Conditions
Water	Water	143 g/100 mL (0 °C) [1]	Extreme hygroscopicity; solubility increases with temperature.
		166.7 g/100 mL (20 °C) [1]	
		266 g/100 mL (100 °C) [1]	
Organic Solvents	Methanol, Ethanol	Soluble [1]	Effective solvation via oxygen interaction.
	Ether, Acetone	Soluble [1]	
	Pyridine	Slightly soluble [1]	Interaction with nitrogen.

Solvent Type	Solvent Name	Solubility	Notes / Experimental Conditions
	Benzene	Insoluble [1]	Lacks atoms for effective cation interaction.

The high solubility of lithium bromide in polar organic solvents like alcohols and acetone is due to its unique chemical nature. It is an ionic salt composed of a small lithium cation ( $\text{Li}^+$ ) and a large bromide anion ( $\text{Br}^-$ ) [2]. The small size and high charge density of the  $\text{Li}^+$  ion allow it to interact very effectively with the negatively charged oxygen atoms in solvent molecules like methanol or acetone. This strong interaction helps break the ionic crystal lattice, leading to solubility, even though it is not typical for most salts [2].

## Experimental Protocol for Solubility Measurement

The following describes a modern experimental method used in recent research to determine the solubility of lithium bromide, known as the **laser turbidity method** [3].



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*Experimental workflow for solubility measurement via laser turbidity.*

### 1. Materials and Setup:

- **Chemicals:** High-purity lithium bromide (e.g., mass fraction purity >0.99) and the solvent (e.g., deionized water or aqueous ionic liquid solutions) [3].
- **Apparatus:** A glass-phase equilibrium kettle with a jacket connected to a constant-temperature water bath, a magnetic stirrer, and a calibrated He-Ne laser system with a detector to measure light transmittance through the solution [3].

### 2. Procedure:

- **Dissolution:** A predetermined mass of LiBr and the solvent are added to the phase equilibrium kettle. The mixture is heated to a temperature about 20 K above the target measurement temperature (e.g., 343.15 K) and held for about 20 minutes with continuous stirring to ensure complete dissolution [3].
- **Crystallization and Detection:** The solution is then cooled to the target measurement temperature with continuous stirring. As it cools, the solution may become turbid if supersaturated. The laser beam is passed through the solution, and its transmittance is monitored in real-time [3].
- **Endpoint Determination:** The solution is considered saturated when the laser transmittance stabilizes (e.g., variation <0.1 mV per minute). This point, where the solution transitions between cloudy and clear upon slight heating/cooling, marks the solubility at that temperature. The process is repeated for multiple temperature points [3].

### 3. Data and Uncertainty:

- The mass of all components is precisely measured using a calibrated electronic balance. The temperature is typically measured with a mercury thermometer, with a relative standard uncertainty in the order of **0.032 K** [3].

## Key Contexts and Applications

Lithium bromide's solubility properties are primarily exploited in non-pharmaceutical industries, while lithium salts in medicine use different compounds.

- **Primary Industrial Use:** Concentrated aqueous solutions of lithium bromide (50-60%) are widely used as **desiccants in air-conditioning systems** and as working fluids in **absorption refrigeration systems** due to their strong affinity for water vapor [1].

- **Challenge in Refrigeration:** A known problem in these systems is the **crystallization** of LiBr at low temperatures or high concentrations, which can block pipes and cause corrosion. Current research focuses on additives like ionic liquids to suppress crystallization and increase solubility [3] [4].
- **Medical Use of Lithium:** It's important to distinguish the compound. While lithium bromide was historically used as a sedative, modern pharmacology uses **lithium carbonate** and **lithium citrate** as the gold standard mood stabilizers for bipolar disorder, not lithium bromide [5] [6].

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